

Personal protective equipment for handling 1,3-Dichlorohexane

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Compound of Interest

Compound Name: 1,3-Dichlorohexane

Cat. No.: B13959270

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Essential Safety and Handling Guide for 1,3-Dichlorohexane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **1,3-dichlorohexane** in a laboratory setting. The following procedures are based on the known hazards of similar chlorinated hydrocarbons and are intended to ensure the safe handling, storage, and disposal of this compound.

While a specific Safety Data Sheet (SDS) for **1,3-dichlorohexane** is not readily available, the information presented here is compiled from data on structurally similar chemicals, such as 1,3-dichlorocyclohexane and 1,6-dichlorohexane.^[1] Researchers should handle **1,3-dichlorohexane** with the utmost care, assuming it possesses similar or greater hazards than its analogues.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **1,3-dichlorohexane** is provided below. This data is essential for understanding its behavior under various laboratory conditions.

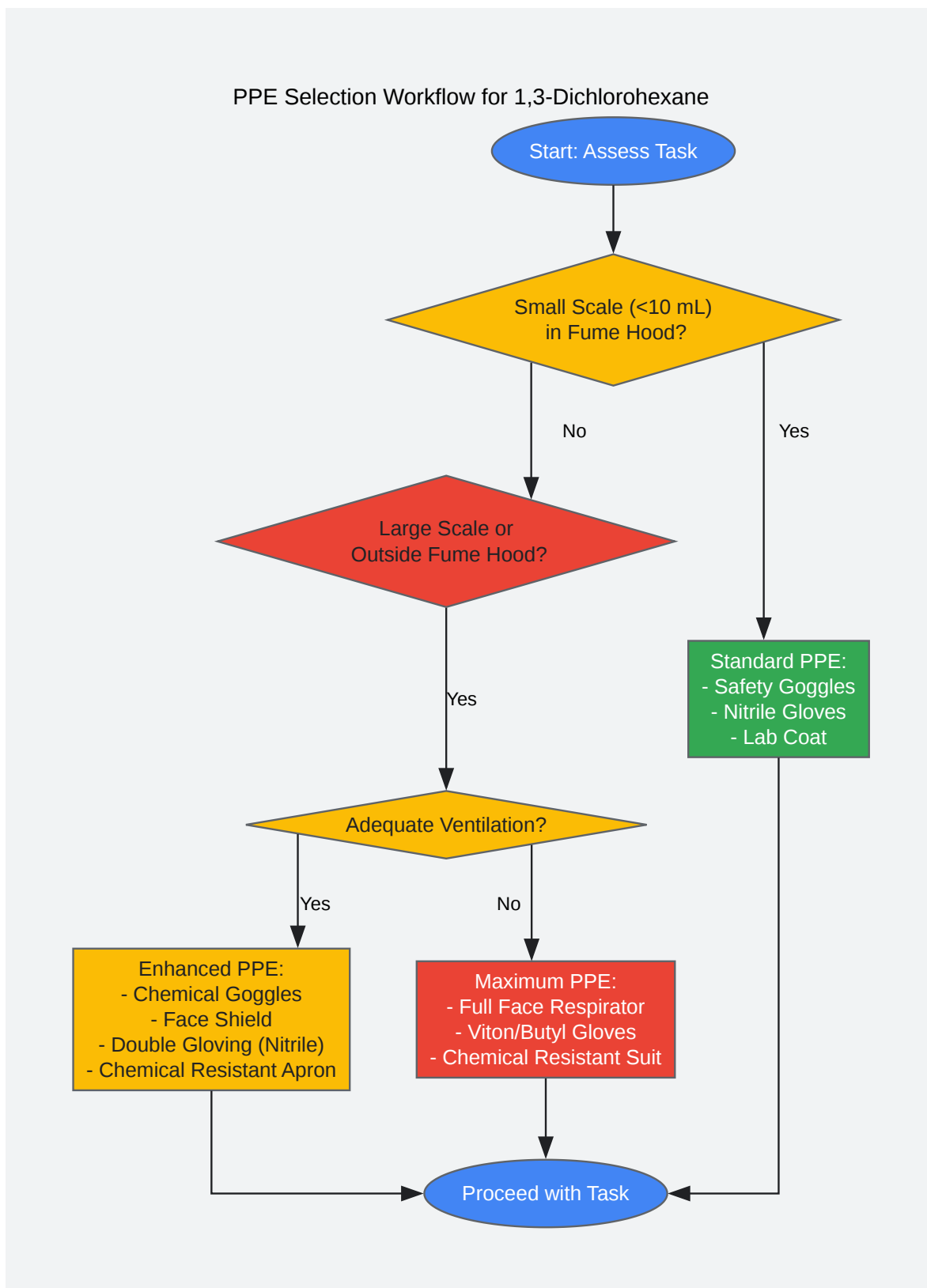
Property	Value
CAS Number	56375-88-3[2][3]
Molecular Formula	C ₆ H ₁₂ Cl ₂ [2][3]
Molecular Weight	155.07 g/mol [3]
Appearance	Colorless liquid (presumed)
Boiling Point	Not available
Flash Point	Not available
Density	Not available
Solubility	Insoluble in water (presumed)

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety. The following table outlines the recommended PPE for handling **1,3-dichlorohexane**, based on guidelines for similar chlorinated hydrocarbons.

Protection Type	Recommended Equipment	Specification
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn in addition to goggles when there is a risk of splashing. ^[1]
Skin Protection	Chemical-resistant Gloves	Viton® or other suitable chemically resistant gloves. Always inspect gloves for integrity before use. ^[4]
Laboratory Coat	A chemically resistant lab coat or apron should be worn.	
Respiratory Protection	Respirator	An air-purifying respirator with organic vapor cartridges is recommended if handling outside of a fume hood or if vapors are expected to be generated. ^[1]

Below is a decision-making workflow for selecting the appropriate level of Personal Protective Equipment (PPE) when handling **1,3-Dichlorohexane**.



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Caption: PPE Selection Workflow for **1,3-Dichlorohexane**.

Operational Plan: Handling and Storage

Safe handling and storage are paramount to preventing accidental exposure and maintaining the integrity of the chemical.

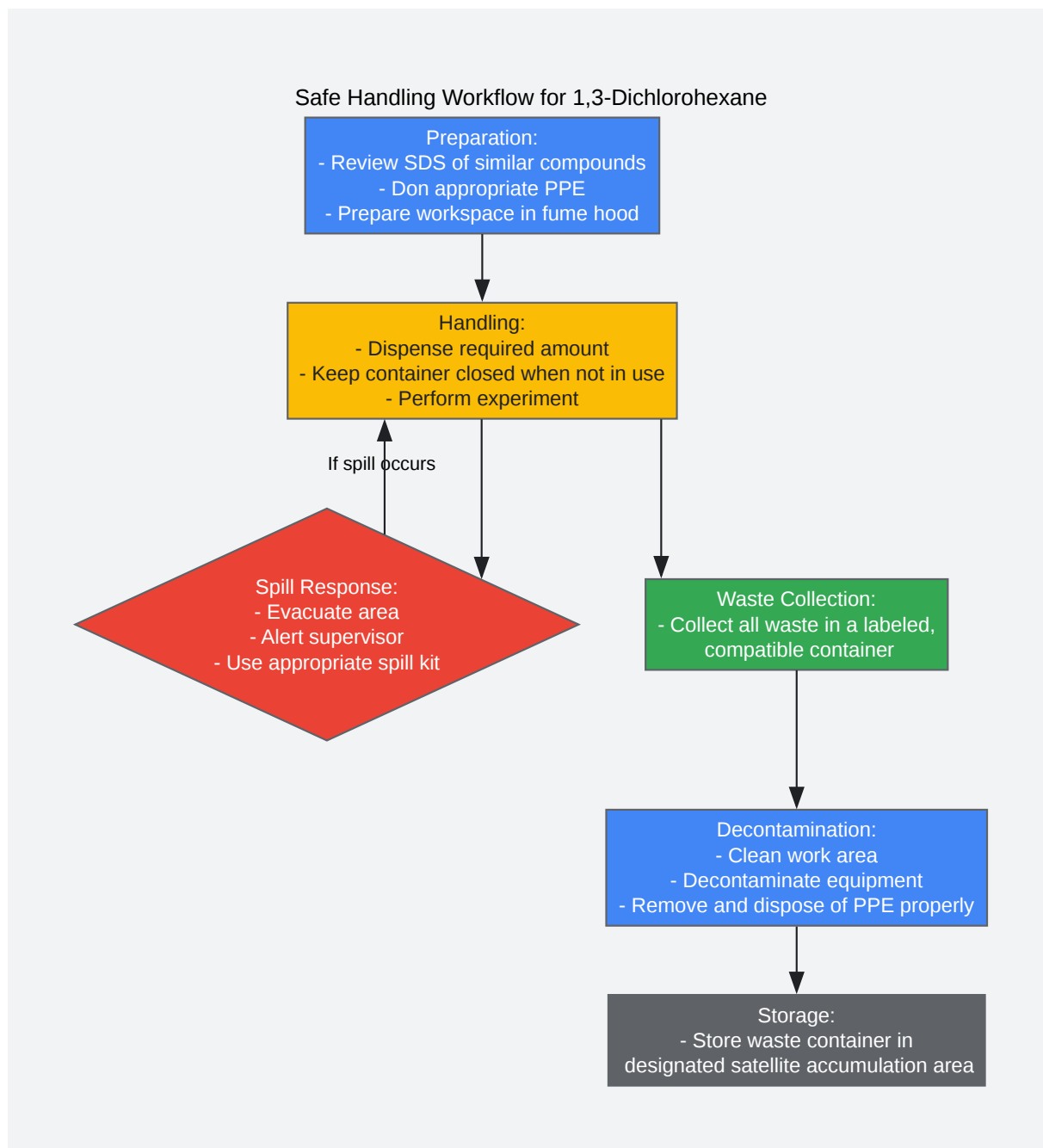
Handling:

- Always work in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[5\]](#)
- Avoid direct contact with skin and eyes.
- Do not breathe vapors or mists.
- Use spark-proof tools and avoid sources of ignition.[\[6\]](#)
- Ground all equipment when transferring large volumes.
- Wash hands thoroughly after handling.[\[5\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[5\]](#)
- Keep away from heat, sparks, and open flames.[\[5\]](#)
- Store separately from incompatible materials such as strong oxidizing agents.[\[1\]](#)

The following diagram outlines the standard operating procedure for the safe handling of **1,3-Dichlorohexane** from preparation to disposal.



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Caption: Safe Handling Workflow for **1,3-Dichlorohexane**.

Disposal Plan

Proper disposal of **1,3-dichlorohexane** and its contaminated materials is crucial to prevent environmental contamination and comply with regulations.

- **Waste Characterization:** All waste containing **1,3-dichlorohexane** must be treated as hazardous waste.
- **Containerization:** Collect waste in a designated, properly labeled, and sealed container. The container must be compatible with chlorinated hydrocarbons.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name "**1,3-Dichlorohexane**".
- **Storage of Waste:** Store waste containers in a designated satellite accumulation area, away from incompatible materials.
- **Disposal:** Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office. Do not dispose of **1,3-dichlorohexane** down the drain.^[5] All disposal activities must be in accordance with local, state, and federal regulations.^[5]

Emergency Procedures

In the event of an emergency, follow these procedures:

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.^[1]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.^[1]
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.^[1]
- **Ingestion:** Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.^[1]

- Spill: In case of a small spill, absorb the material with an inert absorbent (e.g., sand, vermiculite) and place it in a sealed container for disposal. For large spills, evacuate the area and contact your institution's EHS department.[6] Ensure adequate ventilation and eliminate all ignition sources.[6]

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- To cite this document: BenchChem. [Personal protective equipment for handling 1,3-Dichlorohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13959270#personal-protective-equipment-for-handling-1-3-dichlorohexane]

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